

4-Amino-2-nitrophenol: A Comprehensive Technical Review

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 4-Amino-2-nitrophenol

Cat. No.: B085986

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **4-Amino-2-nitrophenol**, a significant chemical compound with diverse applications, particularly in the dye industry and as a metabolite of pharmacologically active substances. This document details its molecular structure, chemical properties, synthesis, analytical methods, and biological relevance.

Core Molecular and Physicochemical Properties

4-Amino-2-nitrophenol, a substituted aromatic compound, possesses a distinct molecular architecture that governs its chemical behavior and physical characteristics.

Molecular Structure and Identifiers

The fundamental structural and identifying information for **4-Amino-2-nitrophenol** is summarized below.

Identifier	Value
IUPAC Name	4-amino-2-nitrophenol[1]
CAS Number	119-34-6[1][2]
Molecular Formula	C ₆ H ₆ N ₂ O ₃ [1][2]
Molecular Weight	154.12 g/mol [1]
Canonical SMILES	C1=CC(=C(C=C1N)--INVALID-LINK--[O-])O[1]
InChI Key	WHODQVWERNSQEO-UHFFFAOYSA-N[1]

Physicochemical Data

The physicochemical properties of **4-Amino-2-nitrophenol** are crucial for its handling, application, and understanding its environmental and biological fate.

Property	Value
Physical Description	Dark red plates, needles, or a reddish-purple powder.[1]
Melting Point	125-127 °C[1]
Boiling Point	110 °C at 12 mmHg[1]
Solubility	Insoluble in water.[2]
pKa	7.81 at 25 °C (phenol)[1]
LogP (Octanol-Water Partition Coefficient)	0.96[1]

Synthesis and Experimental Protocols

The synthesis of **4-Amino-2-nitrophenol** typically involves the selective reduction of a dinitro precursor. While a specific detailed protocol for its direct synthesis is not readily available in the provided search results, a representative procedure can be adapted from the synthesis of its isomer, 2-amino-4-nitrophenol, which involves the partial reduction of 2,4-dinitrophenol.

Representative Synthesis Protocol: Partial Reduction of a Dinitrophenol

This protocol is based on the synthesis of 2-amino-4-nitrophenol and illustrates a general approach that could be adapted for **4-Amino-2-nitrophenol**.

Materials:

- 2,4-dinitrophenol
- Ammonium chloride
- Concentrated aqueous ammonia
- Fused sodium sulfide (60%)
- Glacial acetic acid
- Activated carbon (e.g., Norit)
- Water

Procedure:

- A suspension of 2,4-dinitrophenol in water is prepared in a three-necked flask equipped with a stirrer, reflux condenser, and thermometer.
- Ammonium chloride and concentrated aqueous ammonia are added, and the mixture is heated to 85°C.
- After cooling to 70°C, sodium sulfide is added portion-wise, maintaining the temperature between 80-85°C.
- The reaction mixture is heated at 85°C for an additional 15 minutes and then filtered while hot.
- The filtrate is cooled to allow for crystallization.

- The collected crystals are dissolved in boiling water and acidified with glacial acetic acid.
- The solution is treated with activated carbon, filtered hot, and cooled to 20°C to yield the aminonitrophenol product.

Analytical Protocol: Determination by High-Performance Liquid Chromatography (HPLC)

4-Amino-2-nitrophenol is frequently analyzed in commercial products like hair dyes using HPLC.

Instrumentation and Conditions:

- HPLC System: A standard HPLC system equipped with a UV detector.
- Column: Primesep 100 stationary phase column.[\[1\]](#)
- Mobile Phase: An isocratic mobile phase consisting of water and acetonitrile (MeCN) with a sulfuric acid buffer.[\[1\]](#)
- Detection: UV detection at 275 nm.[\[1\]](#)

Procedure:

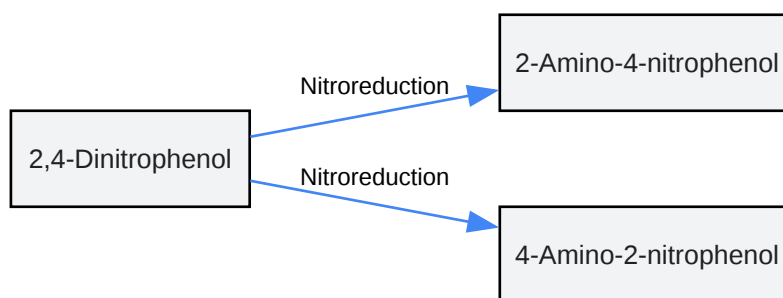
- Standard Preparation: A standard solution of **4-Amino-2-nitrophenol** is prepared in a suitable solvent (e.g., the mobile phase).
- Sample Preparation: The sample containing **4-Amino-2-nitrophenol** (e.g., a hair dye formulation) is dissolved and diluted as necessary with the mobile phase.
- Injection: A defined volume of the prepared sample is injected into the HPLC system.
- Analysis: The chromatogram is recorded, and the peak corresponding to **4-Amino-2-nitrophenol** is identified by its retention time compared to the standard. Quantification is achieved by comparing the peak area of the sample to that of the standard.

Biological Significance and Pathways

4-Amino-2-nitrophenol is a known metabolite of 2,4-dinitrophenol (DNP), a compound with significant biological activity. The metabolic conversion of DNP involves the reduction of one of the nitro groups to an amino group.

Metabolic Pathway of 2,4-Dinitrophenol

The following diagram illustrates the metabolic reduction of 2,4-dinitrophenol to its aminonitrophenol metabolites.



[Click to download full resolution via product page](#)

Metabolic reduction of 2,4-dinitrophenol.

In studies involving the administration of 2,4-dinitrophenol to mice, both 2-amino-4-nitrophenol and **4-amino-2-nitrophenol** have been identified as plasma metabolites.[3] Of these, 2-amino-4-nitrophenol was found in greater amounts and had a longer elimination half-life (46 hours) compared to **4-amino-2-nitrophenol** (26 hours).[3]

Toxicological and Safety Information

4-Amino-2-nitrophenol is classified as a substance that may be harmful if swallowed and can cause serious eye damage. It is also considered a suspected carcinogen, with studies showing evidence of carcinogenicity in male rats, where it induced transitional cell carcinomas of the urinary bladder.[2] Due to these potential health risks, appropriate safety precautions should be taken when handling this compound. This includes the use of personal protective equipment such as gloves, safety glasses, and respiratory protection.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 4-Amino-2-nitrophenol | SIELC Technologies [sielc.com]
- 2. Page loading... [guidechem.com]
- 3. Plasma levels and kinetic disposition of 2,4-dinitrophenol and its metabolites 2-amino-4-nitrophenol and 4-amino-2-nitrophenol in the mouse - PubMed [pubmed.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [4-Amino-2-nitrophenol: A Comprehensive Technical Review]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b085986#4-amino-2-nitrophenol-molecular-structure-and-formula]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com